# Spectroscopic Analysis of Isobutyl Lactate: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Isobutyl lactate* |
| *CAS No.:* | *585-24-0* |
| *Cat. No.:* | *B1209879* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for **isobutyl lactate**, a versatile and biodegradable ester with applications in the pharmaceutical, cosmetic, and food industries. A thorough understanding of its spectral characteristics is crucial for quality control, structural confirmation, and formulation development. This document presents a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data of **isobutyl lactate**, complete with experimental protocols and a logical workflow for analysis.

## Spectroscopic Data of **Isobutyl Lactate**

The structural formula of **isobutyl lactate** is presented below, with atoms numbered for clarity in the subsequent NMR data tables.

Structure of **Isobutyl Lactate**

## Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the $^{1}H$ and $^{13}C$ NMR data for **isobutyl lactate**.

Table 1: $^{1}H$ NMR Spectroscopic Data for **Isobutyl Lactate**

| Protons | Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz |
|---|---|---|---|
| H-a | ~4.15 | Quartet (q) | ~6.9 |
| H-b | ~1.35 | Doublet (d) | ~6.9 |
| H-c | ~3.0 (broad) | Singlet (s) | - |
| H-d | ~3.90 | Doublet (d) | ~6.6 |
| H-e | ~1.95 | Nonet (n) | ~6.7 |
| H-f | ~0.95 | Doublet (d) | ~6.7 |

Note: Chemical shifts are referenced to tetramethylsilane (TMS) at 0.00 ppm. Data is interpreted from typical ester spectra and analogous compounds.

Table 2: $^{13}C$ NMR Spectroscopic Data for **Isobutyl Lactate**

| Carbon | Chemical Shift (δ) ppm |
|---|---|
| C-1 | ~175 |
| C-2 | ~68 |
| C-3 | ~21 |
| C-4 | ~71 |
| C-5 | ~28 |
| C-6 | ~19 |

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Note: Chemical shifts are referenced to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm). Data is based on typical chemical shifts for esters and related structures.[1][2]

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **isobutyl lactate** exhibits characteristic absorption bands corresponding to its ester and hydroxyl functionalities.

Table 3: Key IR Absorption Bands for **Isobutyl Lactate**

| Wavenumber ($cm^{-1}$) | Intensity | Functional Group | Vibration Mode |
|---|---|---|---|
| ~3450 | Strong, Broad | O-H | Stretching |
| ~2960 | Strong | C-H | Stretching ($sp^3$) |
| ~1735 | Strong | C=O | Stretching (Ester) |
| ~1250 | Strong | C-O | Stretching (Ester) |
| ~1100 | Strong | C-O | Stretching (Alcohol) |

Note: Data is interpreted from spectra available from sources such as ChemicalBook and the NIST WebBook.[3][4][5]

# Experimental Protocols

The following are detailed methodologies for acquiring the NMR and IR spectra of **isobutyl lactate**.

## NMR Spectroscopy Protocol

2.1.1. Sample Preparation

- Approximately 5-10 mg of **isobutyl lactate** is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean, dry vial.

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- A small amount of a reference standard, such as tetramethylsilane (TMS), may be added if the solvent does not contain an internal reference.
- The solution is then transferred to a standard 5 mm NMR tube.

2.1.2. $^{1}$H NMR Data Acquisition

- The NMR tube is placed in the spectrometer's probe.
- The magnetic field is locked onto the deuterium signal of the solvent.
- The magnetic field is shimmed to achieve homogeneity and optimal resolution.
- A standard single-pulse experiment is utilized for $^{1}$H NMR acquisition.[6]
- Key acquisition parameters include a spectral width of approximately 12 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
- The acquired Free Induction Decay (FID) is processed using Fourier transformation, followed by phasing and baseline correction.

2.1.3. $^{13}$C NMR Data Acquisition

- Following $^{1}$H NMR acquisition, the spectrometer is tuned to the $^{13}$C frequency.
- A standard proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum and enhance the signal-to-noise ratio.[6]
- The spectral width is set to encompass all expected $^{13}$C signals (typically 0-200 ppm).[2]
- Due to the lower natural abundance of $^{13}$C, a larger number of scans (e.g., 128 or more) and a potentially longer relaxation delay may be required to obtain a spectrum with a good signal-to-noise ratio.
- Data processing involves Fourier transformation, phasing, and baseline correction, similar to $^{1}$H NMR.

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# Fourier-Transform Infrared (FTIR) Spectroscopy Protocol

2.2.1. Sample Preparation (Neat Liquid)

- For the analysis of a pure liquid sample like **isobutyl lactate**, the Attenuated Total Reflectance (ATR) technique is commonly employed due to its simplicity and minimal sample preparation.[7]
- Alternatively, a thin film of the liquid can be prepared by placing a drop between two salt plates (e.g., NaCl or KBr).[8]

2.2.2. Data Acquisition

- A background spectrum of the empty ATR crystal or clean salt plates is collected to subtract any atmospheric or instrumental interferences.
- A small drop of **isobutyl lactate** is placed on the ATR crystal or between the salt plates.
- The sample is scanned over the mid-infrared range (typically 4000-400 $cm^{-1}$).[9]
- Multiple scans are co-added to improve the signal-to-noise ratio.
- The final spectrum is presented in terms of transmittance or absorbance versus wavenumber.

# Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow from sample preparation to spectral interpretation in the spectroscopic analysis of **isobutyl lactate**.

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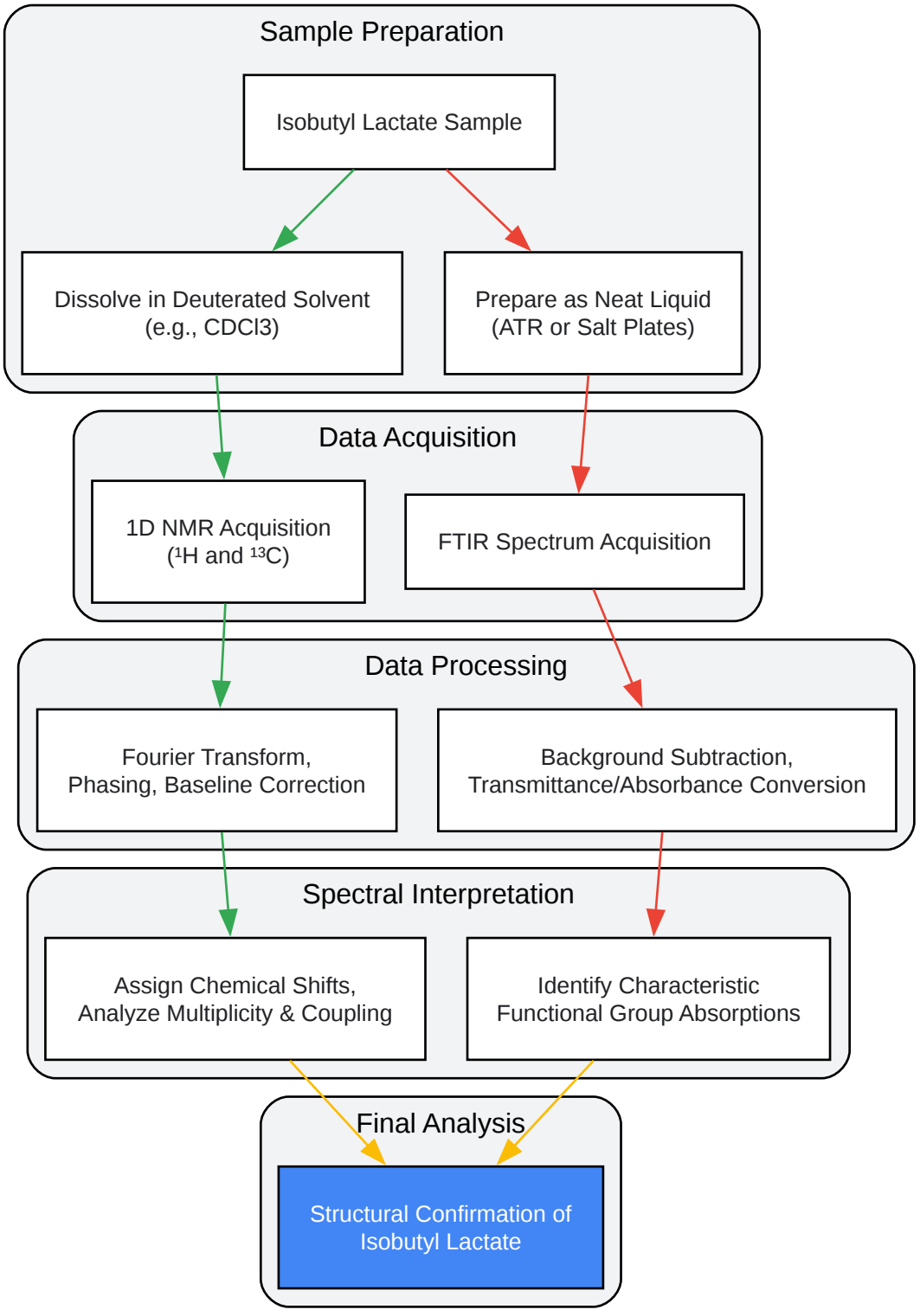


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Caption: Workflow for the spectroscopic data analysis of **isobutyl lactate**.

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